

Safe handling and storage conditions for 4-(tetrahydropyran-4-yloxy)aniline

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Compound of Interest

Compound Name: 4-(Tetrahydropyran-4-yloxy)aniline

Cat. No.: B1345294

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Application Notes and Protocols for 4-(tetrahydropyran-4-yloxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-(tetrahydropyran-4-yloxy)aniline** (CAS No. 917483-71-7). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

While specific quantitative data for some parameters of **4-(tetrahydropyran-4-yloxy)aniline** are not readily available in all safety data sheets, the following table summarizes key known and predicted properties.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1][2]
Molecular Weight	193.24 g/mol	[1]
Appearance	No data available	
Odor	No data available	
Melting Point/Range	No data available	
Boiling Point/Range	No data available	
Flash Point	No information available	[3]
Autoignition Temperature	No information available	[3]
Solubility	No information available	[3]

Hazard Identification and Safety Precautions

4-(tetrahydropyran-4-yloxy)aniline is classified as a hazardous substance. The following table outlines its primary hazards and the corresponding precautionary statements.

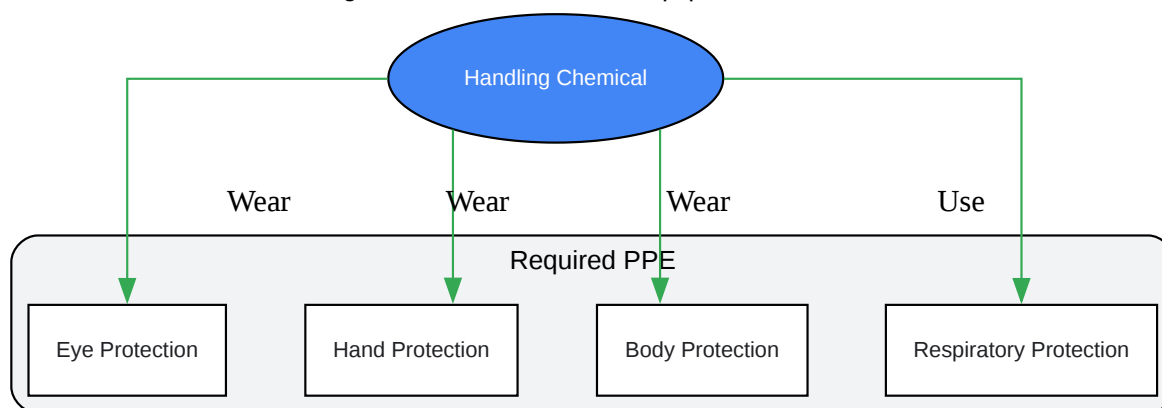
Hazard Classification	GHS Pictogram	Precautionary Statements
Harmful if swallowed, in contact with skin, or if inhaled. [4]	невроятно	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5] P264: Wash skin thoroughly after handling.[5] P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area.[5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
Causes skin irritation.[4]	Невъзможно	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5] P332 + P313: If skin irritation occurs: Get medical advice/attention.[5] P362: Take off contaminated clothing and wash before reuse.[5]
Causes serious eye irritation. [4]	Невъзможно	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] P337 + P313: If eye irritation persists: Get medical advice/attention. [5]
May cause respiratory irritation.[4]	Невъзможно	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5] P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Experimental Protocols

Personal Protective Equipment (PPE)

A critical aspect of safely handling **4-(tetrahydropyran-4-yloxy)aniline** is the consistent use of appropriate personal protective equipment.

Fig. 1: Personal Protective Equipment Protocol



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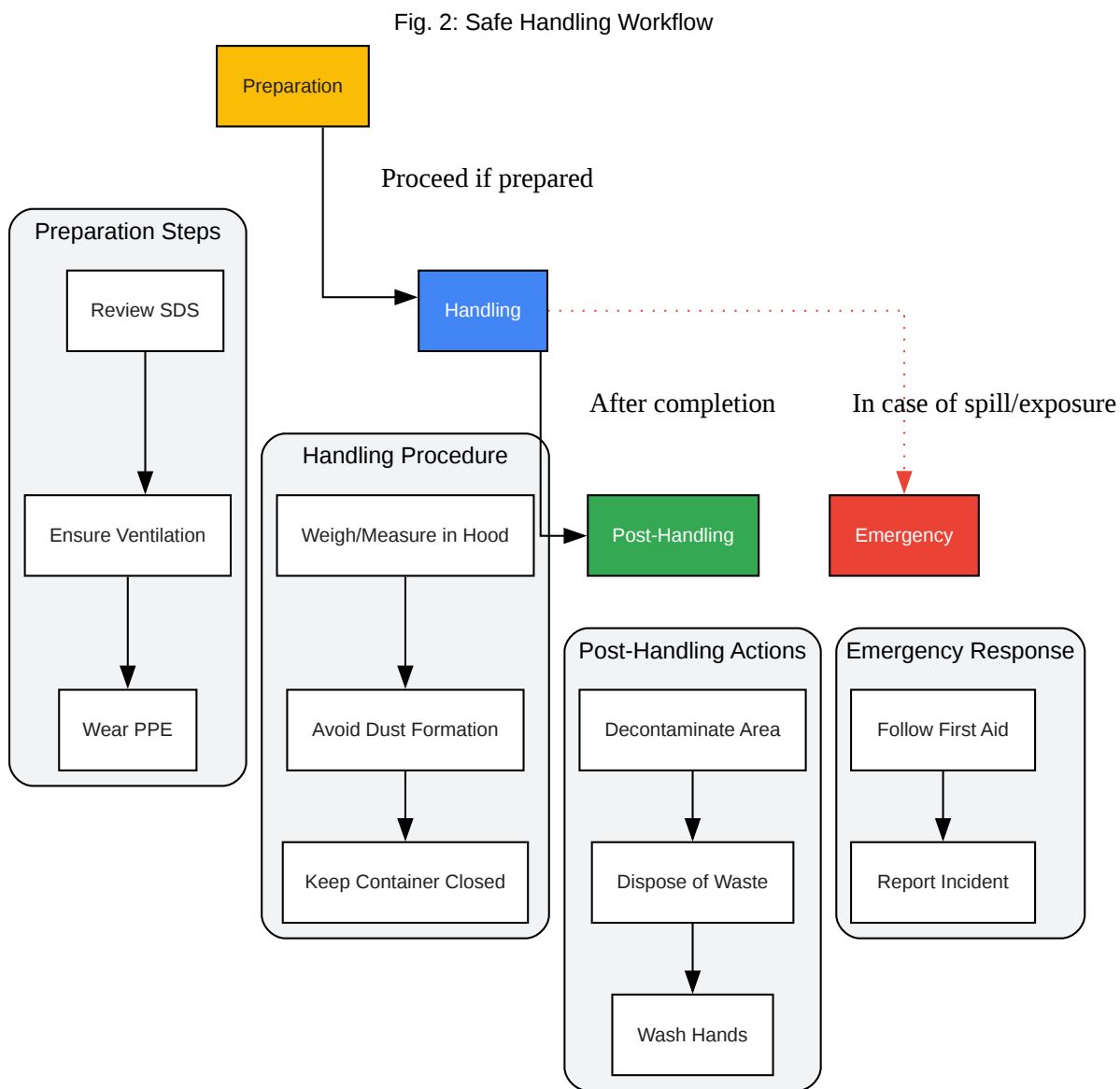
Caption: Required Personal Protective Equipment (PPE).

- Eye/Face Protection: Wear safety glasses with side-shields (or goggles) conforming to EN166.[4]
- Skin Protection:
 - Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
 - Body Protection: Wear protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[6]

- Respiratory Protection: When dusts are generated, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.^[4]

Safe Handling Protocol

This protocol outlines the standard operating procedure for handling **4-(tetrahydropyran-4-yloxy)aniline** in a laboratory setting.



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Caption: Step-by-step workflow for safe handling.

- Engineering Controls: Handle in a well-ventilated place.[6] Ensure that eyewash stations and safety showers are close to the workstation location.[3]
- Handling Practices:
 - Avoid contact with skin, eyes, and clothing.[5]
 - Avoid breathing dust.[5]
 - Avoid formation of dust and aerosols.[7]
 - Do not eat, drink, or smoke when using this product.[4]
 - Wash hands thoroughly after handling.[5]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong reducing agents.[4]

Storage Conditions

Proper storage is essential to maintain the stability and quality of **4-(tetrahydropyran-4-yloxy)aniline**.

- Storage Temperature: Store in a cool, dry place.
- Container: Keep container tightly closed in a dry and well-ventilated place.
- Atmosphere: Handle and store under an inert gas.
- Security: Store locked up.[4]
- Conditions to Avoid: Avoid dust formation.[4] Keep away from heat and sources of ignition.

Emergency and First-Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First-Aid Measures
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[4]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.[4]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [4]
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.[4]
- Environmental Precautions: Should not be released into the environment.[4]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Hazardous Combustion Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂).[4]

- Protective Equipment: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[4]

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